

Physical and chemical properties of 3-[(Dimethylamino)methyl]phenol

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]phenol

Cat. No.: B1593381

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An In-depth Technical Guide to 3-[(Dimethylamino)methyl]phenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-[(Dimethylamino)methyl]phenol, a member of the aminophenol family, is a versatile organic compound with significant applications in various scientific fields. Its unique structure, featuring both a phenolic hydroxyl group and a tertiary amine, imparts a range of chemical properties that make it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and as a catalyst in polymer chemistry. This technical guide provides a comprehensive overview of the physical and chemical properties of **3-[(Dimethylamino)methyl]phenol**, detailed experimental protocols for its synthesis and analysis, and an exploration of its functional roles.

Chemical and Physical Properties

3-[(Dimethylamino)methyl]phenol is a clear to pale yellow liquid at room temperature. Its bifunctional nature, containing both an acidic phenolic proton and a basic dimethylamino group, governs its solubility and reactivity. It is generally soluble in polar organic solvents such as methanol and ethanol and exhibits moderate solubility in water, which can be influenced by pH.

[1]

A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	[1]
CAS Number	60760-04-5	[2][3][4]
Appearance	Clear to pale yellow liquid	[1]
Melting Point	14 °C	[1]
Boiling Point	265 °C	[1]
Density	1.032 g/cm ³	[1]
Solubility	Soluble in alcohols, moderately soluble in water.	[1]

Synthesis

The primary route for the synthesis of **3-[(Dimethylamino)methyl]phenol** is the Mannich reaction. This three-component condensation reaction involves an active hydrogen-containing compound (m-cresol), formaldehyde, and a secondary amine (dimethylamine).

Experimental Protocol: Mannich Reaction Synthesis

While a specific, detailed protocol for the synthesis of the 3-isomer is not readily available in the reviewed literature, a general procedure for the Mannich reaction of a phenol (in this case, m-cresol as the starting material to yield the 3-substituted product) is as follows. This protocol is based on established methods for similar phenolic Mannich bases.

Materials:

- m-Cresol
- Dimethylamine (40% aqueous solution)
- Formaldehyde (37% aqueous solution)

- Ethanol
- Hydrochloric acid (for pH adjustment)
- Sodium hydroxide (for pH adjustment)
- Diethyl ether or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve m-cresol in ethanol.
- Cool the solution in an ice bath.
- Slowly add dimethylamine solution, followed by the dropwise addition of formaldehyde solution while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, then heat to reflux for a specified period (typically 2-4 hours) to ensure the reaction goes to completion.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Acidify the mixture with hydrochloric acid to a pH of approximately 2-3.
- Wash the acidic solution with diethyl ether to remove any unreacted m-cresol and non-basic byproducts.
- Basify the aqueous layer with a sodium hydroxide solution to a pH of approximately 9-10 to deprotonate the amine and precipitate the product.
- Extract the product with diethyl ether.

- Combine the organic extracts and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to obtain the crude **3-[(Dimethylamino)methyl]phenol**.

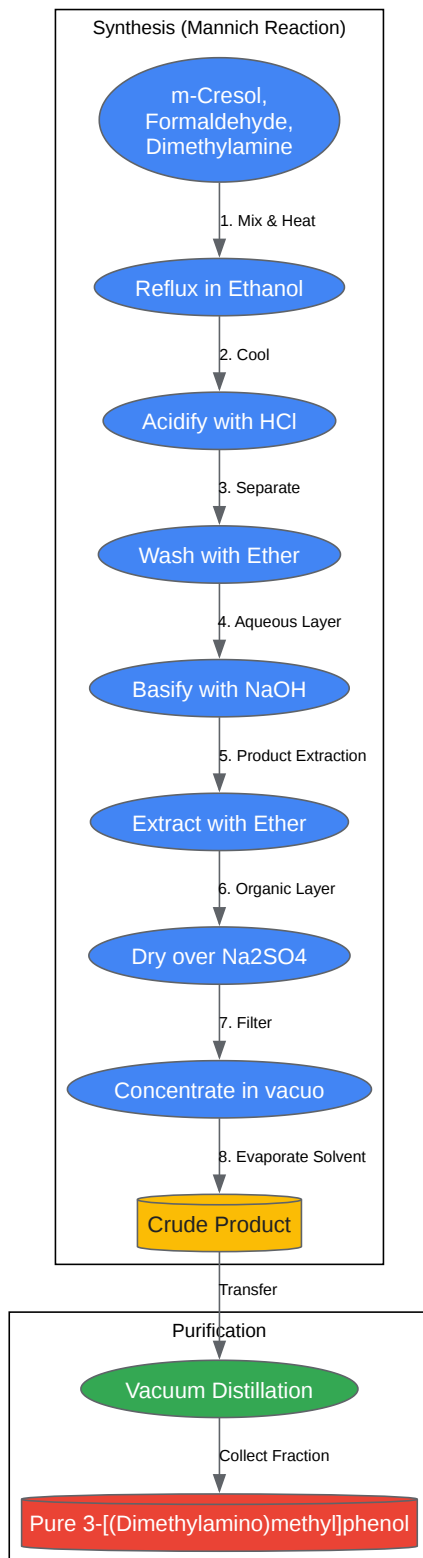
Purification

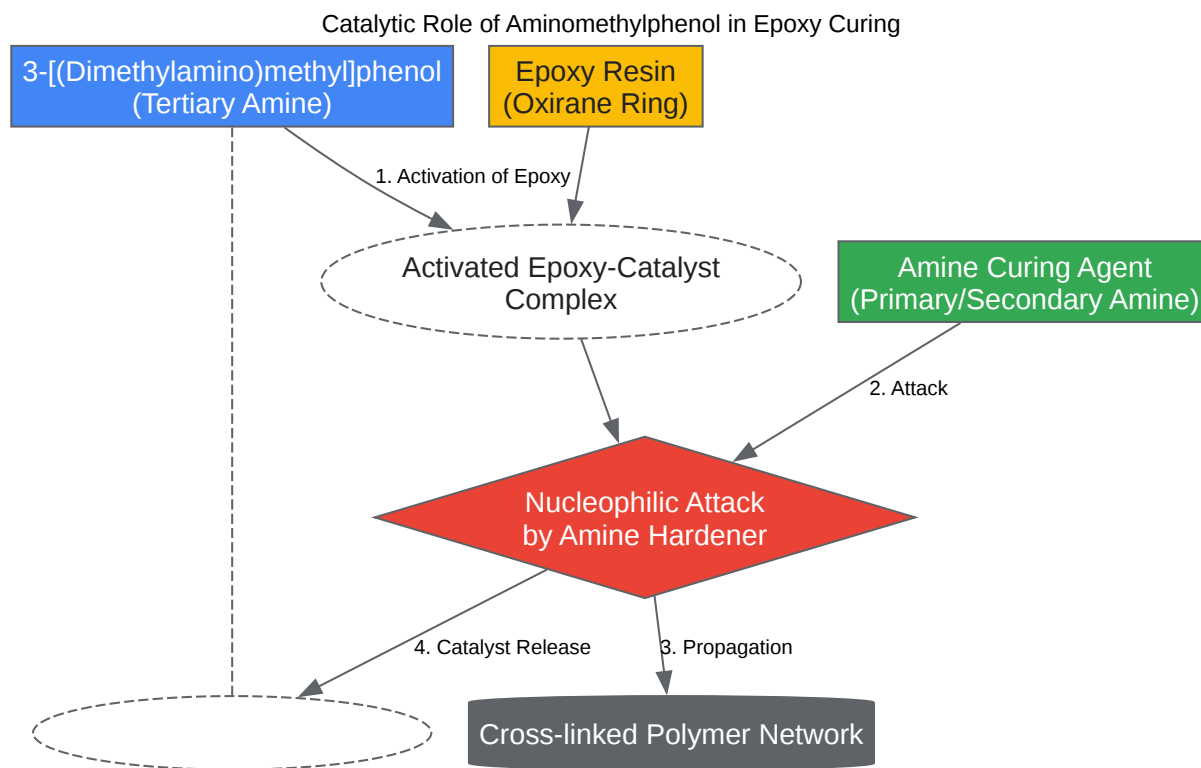
The crude product can be purified by vacuum distillation. The fraction collected at the appropriate boiling point and pressure will yield the purified **3-[(Dimethylamino)methyl]phenol**.

Experimental Workflows

The synthesis and purification of **3-[(Dimethylamino)methyl]phenol** can be visualized as a sequential workflow.

Synthesis and Purification Workflow for 3-[(Dimethylamino)methyl]phenol





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